

Essential Safety and Logistical Information for Handling Nirvanol (Ethotoin)

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Compound of Interest

Compound Name: *Nirvanol*

Cat. No.: *B014652*

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This guide provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **Nirvanol**, also known as ethotoin. Adherence to these guidelines is paramount for ensuring a safe laboratory environment and minimizing exposure risks.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Nirvanol** (ethotoin) is provided below.

Property	Value
Chemical Formula	<chem>C11H12N2O2</chem> [1] [2] [3]
Molecular Weight	204.22 g/mol [2] [4]
CAS Number	631-07-2 (Nirvanol) [1] [3] , 86-35-1 (Ethotoin) [4] [5]
Appearance	Off-white solid [6]
Melting Point	94 °C [4] [5]
Solubility	Soluble in Dimethyl sulfoxide (DMSO) and Dimethylformamide (DMF). Sparingly soluble in cold water, more soluble in hot water. Freely soluble in alcohol, ether, and benzene. [3] [4] [6]
Synonyms	Ethotoin, 5-Ethyl-5-phenylhydantoin, Peganone, rac-N-Desmethyl Mephenytoin [1] [3] [7]

Toxicity Data

The following table summarizes the available toxicity data for **Nirvanol** (ethotoin).

Parameter	Value	Species	Reference
Acute Oral Toxicity (LD50)	1500 mg/kg	Rat	[5]
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	Not specified	[2] [6]

Personal Protective Equipment (PPE)

The consistent and correct use of Personal Protective Equipment (PPE) is the primary defense against exposure to **Nirvanol**. All personnel must be trained in the proper use of the following PPE:

PPE Component	Specification	Rationale
Gloves	Double-gloving with chemotherapy-rated, powder-free nitrile gloves (ASTM D6978 compliant).	Provides maximum protection against permeation. The use of two pairs of gloves offers an additional barrier.
Gown	Disposable, lint-free, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs.	Protects the body from splashes and contamination.
Eye & Face Protection	Safety goggles and a full-face shield.	Protects against splashes and aerosols that could come into contact with the eyes and face.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) should be used when there is a risk of generating aerosols or when handling the powder outside of a containment device.	Prevents the inhalation of hazardous particles.
Additional Protection	Shoe covers and a hairnet are recommended, particularly in sterile preparation areas.	Minimizes the spread of contamination.

Experimental Protocols: Safe Handling of Nirvanol

The following protocols are designed to minimize exposure and ensure a safe working environment.

General Handling Procedures

- Preparation:

- Designate a specific area for handling **Nirvanol**, preferably within a certified chemical fume hood or a Class II Biosafety Cabinet, especially when working with powders or creating solutions.
- Ensure all necessary PPE is available and has been inspected for integrity before use.
- Verify that an eyewash station and safety shower are readily accessible.
- Have a spill kit specifically designed for cytotoxic or hazardous drugs available in the immediate vicinity.

- Donning PPE:
 - Thoroughly wash hands before putting on any PPE.
 - Don shoe covers and a hairnet.
 - Don the inner pair of gloves.
 - Don the gown, ensuring the cuffs of the inner gloves are tucked under the gown sleeves.
 - Don the outer pair of gloves over the gown sleeves.
 - Don eye and face protection.
 - If a respirator is required, perform a fit-check.
- Handling the Compound:
 - Handle solid **Nirvanol** with care to avoid generating dust.
 - When weighing the compound, use a containment balance enclosure or perform the task within a fume hood.
 - When preparing solutions, add the solvent to the solid slowly to prevent splashing.
 - Keep all containers with **Nirvanol** tightly sealed when not in use.
- Doffing PPE:

- Remove the outer gloves and dispose of them in a designated hazardous waste container.
- Remove the gown by rolling it inside out and dispose of it.
- Remove shoe covers.
- Remove eye and face protection and decontaminate if it is reusable.
- Remove the inner gloves and dispose of them.
- Thoroughly wash hands with soap and water.

Spill and Decontamination Protocol

- Immediate Response:

- Alert others in the area and restrict access to the spill zone.
- If there is a risk of aerosol generation, evacuate the area and allow aerosols to settle before re-entering with appropriate respiratory protection.
- If **Nirvanol** comes into contact with the skin, immediately wash the affected area with soap and water for at least 15 minutes.
- If eye contact occurs, flush with copious amounts of water for at least 15 minutes and seek immediate medical attention.

- Spill Cleanup:

- Don the full set of recommended PPE, including a respirator.
- Use a spill kit designed for hazardous drugs.
- For solid spills, gently cover with damp absorbent pads to avoid raising dust.
- For liquid spills, cover with absorbent pads from the spill kit.
- Work from the outer edge of the spill towards the center.

- Collect all contaminated materials (absorbent pads, gloves, etc.) in a clearly labeled hazardous waste bag.
- Decontamination:
 - Thoroughly clean the spill area with a suitable decontamination solution (e.g., a high-pH agent followed by a neutral detergent and water).
 - Wipe the area with disposable towels.
 - Dispose of all cleaning materials in the hazardous waste bag.
 - Seal the waste bag and place it in a second hazardous waste bag (double-bagging).

Disposal Plan

All waste contaminated with **Nirvanol** is considered hazardous waste and must be disposed of according to institutional and regulatory guidelines.

Waste Segregation and Collection

- Sharps: Needles, syringes, and other contaminated sharps must be placed in a puncture-resistant, labeled sharps container.
- Solid Waste: Contaminated PPE (gloves, gowns, shoe covers), absorbent pads, and other solid materials must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions of **Nirvanol** should be collected in a designated, sealed, and labeled hazardous liquid waste container. Do not pour it down the drain.

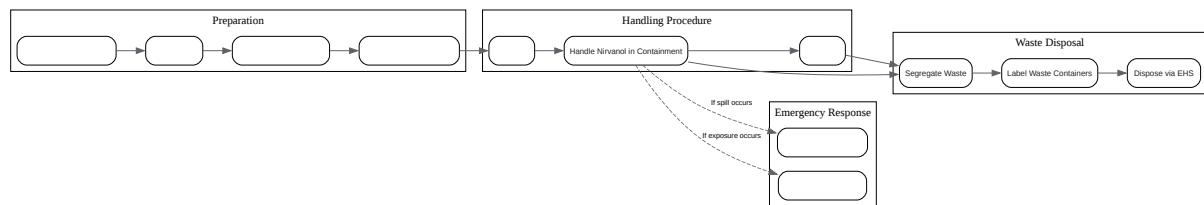
Disposal Procedure

- All waste containers must be clearly labeled with "Hazardous Waste," the name of the chemical (**Nirvanol**/Ethotoin), and the associated hazard symbols.
- Follow your institution's specific procedures for the pickup and disposal of hazardous chemical waste.

- Unused or expired pure **Nirvanol** should not be disposed of in the trash.[8][9] It should be managed as hazardous chemical waste through your institution's environmental health and safety office.
- As a general guideline for the disposal of unused medicines, if a take-back program is not available, the FDA recommends mixing the substance (without crushing tablets or capsules) with an unappealing material like dirt or cat litter, placing it in a sealed plastic bag, and then disposing of it in the household trash.[8][9] However, for a research laboratory setting, disposal as hazardous chemical waste is the more appropriate and safer method.

Visualization of Safety Procedures

The following diagram illustrates the logical workflow for safely handling **Nirvanol** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **Nirvanol**.

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